

A Comprehensive Technical Guide to the Physical Properties of Tridecyl Acrylate Monomer

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Tridecyl acrylate*

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a detailed overview of the core physical properties of **tridecyl acrylate** monomer. The information presented herein is curated for researchers, scientists, and professionals in drug development who require precise data for formulation, synthesis, and safety assessments. This document summarizes key quantitative data in a structured format, outlines relevant experimental methodologies, and provides a visual workflow for the physical characterization process.

Core Physical Properties of Tridecyl Acrylate

Tridecyl acrylate is a specialty monomer, appearing as a clear, colorless to slightly yellow liquid at room temperature.^{[1][2]} It is characterized by its insolubility in water and solubility in many organic solvents.^{[1][2]} The long tridecyl chain imparts flexibility and hydrophobicity to polymers derived from this monomer. The following table summarizes the key physical properties of **tridecyl acrylate**, compiled from various technical sources.

Property	Value	Units	Conditions
Molecular Weight	254.41	g/mol	
Chemical Formula	C16H30O2		
Appearance	Clear, colorless to slightly yellow liquid		
Density	0.873 - 0.881	g/cm ³	at 25°C
Boiling Point	150	°C	at 10 mmHg
290 - 330	°C	at 760 mmHg	
Melting Point	-20 to -75	°C	
Viscosity	10	cP	at 25°C
Refractive Index	1.420 - 1.4474	at 20°C or 25°C	
Flash Point	118 - 132	°C	Open Cup
Vapor Pressure	0.00027 - 0.01	mmHg	at 25°C
Solubility in Water	Insoluble		

Experimental Protocols for Physical Property Determination

The accurate determination of the physical properties of **tridecyl acrylate** monomer is crucial for its application and safe handling. Standardized methodologies, such as those developed by ASTM International, are typically employed to ensure data accuracy and reproducibility. Below are detailed descriptions of the likely experimental protocols for measuring the key physical properties.

Density

The density of liquid monomers like **tridecyl acrylate** is commonly determined using a digital density meter according to ASTM D4052.[3][4] This method utilizes an oscillating U-tube principle.[3] A small sample of the monomer is introduced into the U-tube, and the instrument

measures the oscillation frequency of the tube filled with the sample.[3] This frequency is then correlated to the density of the liquid.[3] The measurement is typically performed at a controlled temperature, such as 25°C, to ensure accuracy.[3] This method is known for its high precision and requires only a small sample volume.[3]

Boiling Point

The boiling point of **tridecyl acrylate** can be determined following a procedure similar to ASTM D1120, which is a standard test method for the boiling point of engine coolants but is applicable to other organic liquids.[5][6] In this method, a sample of the monomer is placed in a round-bottom flask and heated.[7] The temperature of the vapor is measured with a calibrated thermometer as the liquid boils under equilibrium conditions at atmospheric pressure.[5] For materials that may decompose at their atmospheric boiling point, the boiling point is often determined at a reduced pressure (e.g., 10 mmHg) and reported along with the pressure.

Viscosity

The viscosity of **tridecyl acrylate** is a measure of its resistance to flow. A standard method for determining the kinematic viscosity of transparent liquids is ASTM D445.[8][9] This method involves measuring the time it takes for a specific volume of the liquid to flow under gravity through a calibrated glass capillary viscometer at a precisely controlled temperature (e.g., 25°C).[9] The kinematic viscosity is calculated by multiplying the flow time by the calibration constant of the viscometer.[8] The dynamic viscosity, reported in centipoise (cP), can then be calculated by multiplying the kinematic viscosity by the density of the liquid at the same temperature.[9]

Refractive Index

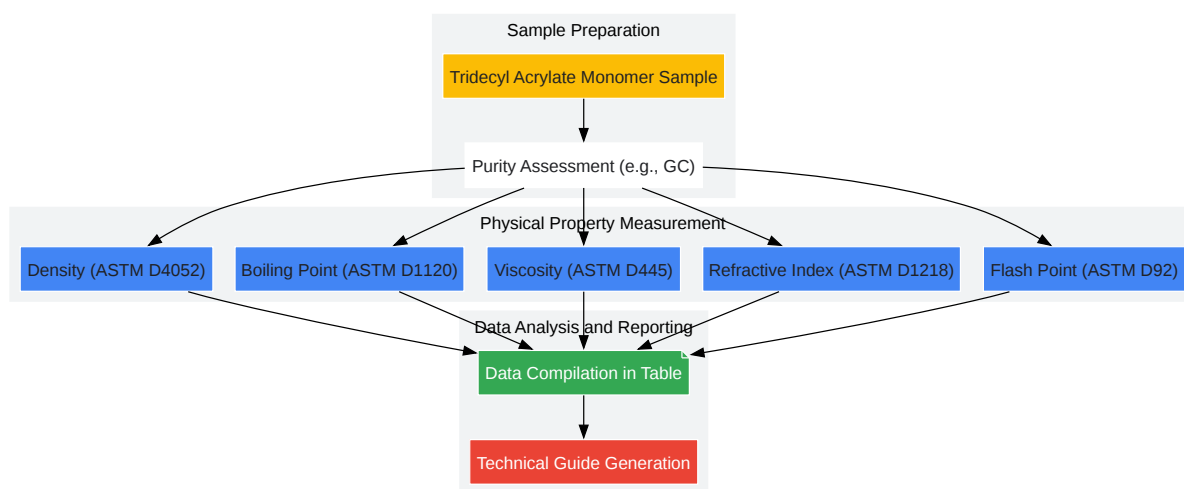
The refractive index, a measure of how light bends when passing through the monomer, is a useful property for identification and purity assessment. ASTM D1218 is a standard test method for determining the refractive index of hydrocarbon liquids, which is applicable to **tridecyl acrylate**. [10][11] This method typically employs a calibrated refractometer, such as an Abbe refractometer. A small drop of the sample is placed on the prism of the instrument, and the refractive index is read directly from the scale or digital display at a specified temperature, commonly 20°C or 25°C.[12]

Flash Point

The flash point is a critical safety parameter that indicates the lowest temperature at which the monomer's vapors will ignite in the presence of an ignition source. The Cleveland Open Cup method, as described in ASTM D92, is a common procedure for determining the flash point of materials with flash points between 79°C and 400°C.[1][13] In this test, the sample is heated in an open cup at a specified rate.[1] A small flame is passed over the surface of the liquid at regular intervals. The flash point is the lowest temperature at which the vapors above the liquid ignite momentarily.[1]

Workflow for Physical Property Characterization

The following diagram illustrates a logical workflow for the comprehensive characterization of the physical properties of **tridecyl acrylate** monomer.



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Caption: Workflow for the characterization of **tridecyl acrylate** monomer physical properties.

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- To cite this document: BenchChem. [A Comprehensive Technical Guide to the Physical Properties of Tridecyl Acrylate Monomer]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1594421#physical-properties-of-tridecyl-acrylate-monomer>]

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